

Commercial Availability and Technical Guide for Oleanolic Acid-d3

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Compound of Interest

Compound Name: Oleanolic Acid-d3

Cat. No.: B13403960

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources, availability, and technical applications of **Oleanolic Acid-d3**. This deuterated analog of oleanolic acid serves as a critical internal standard for the accurate quantification of its parent compound in complex biological matrices.

Commercial Sources and Availability

Oleanolic Acid-d3 is available from several specialized chemical suppliers who provide deuterated compounds for research purposes. The products are typically intended for use as internal standards in analytical applications, such as liquid chromatography-mass spectrometry (LC-MS). Below is a summary of commercially available **Oleanolic Acid-d3**.

Supplier	Product Name	CAS Number	Purity	Isotopic Purity	Available Quantities
MedChemExpress	Oleanolic acid-d3	946530-77-4	98.78%	98.0%	1 mg, 5 mg
LGC Standards (distributor for Toronto Research Chemicals)	Oleanolic Acid-d3	946530-77-4	>95%	98.0%	5 mg
Mithridion	Oleanolic Acid-d3 3-O-Glucuronide	Not specified	Not specified	Not specified	100 mg

Note: Availability and specifications are subject to change. Please refer to the suppliers' websites for the most current information.

Physicochemical Properties

Property	Value
Molecular Formula	C ₃₀ H ₄₅ D ₃ O ₃
Molecular Weight	459.72 g/mol
Appearance	White to Off-White Solid
Storage Conditions	-20°C for long-term storage

Application: Internal Standard for LC-MS/MS Quantification

The primary application of **Oleanolic Acid-d3** is as an internal standard (IS) for the quantification of oleanolic acid in biological samples by LC-MS/MS. The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry as it corrects for matrix effects and variations in sample preparation and instrument response.

Representative Experimental Protocol: Quantification of Oleanolic Acid in Human Plasma

This protocol is a synthesized representation based on established methodologies for the analysis of oleanolic acid in biological matrices.

1. Materials and Reagents:

- Oleanolic Acid analytical standard
- **Oleanolic Acid-d3** (internal standard)
- HPLC-grade methanol, acetonitrile, and water
- Formic acid
- Human plasma (blank)
- Solid Phase Extraction (SPE) cartridges

2. Standard Solution Preparation:

- Prepare stock solutions of oleanolic acid and **Oleanolic Acid-d3** in methanol at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions of oleanolic acid by serial dilution of the stock solution with methanol to create a calibration curve (e.g., 1-1000 ng/mL).
- Prepare a working internal standard solution of **Oleanolic Acid-d3** at a fixed concentration (e.g., 100 ng/mL) in methanol.

3. Sample Preparation (Solid Phase Extraction):

- To 100 μ L of human plasma, add 10 μ L of the **Oleanolic Acid-d3** internal standard working solution.
- Add 200 μ L of 0.1% formic acid in water and vortex.

- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of water, followed by 1 mL of 20% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

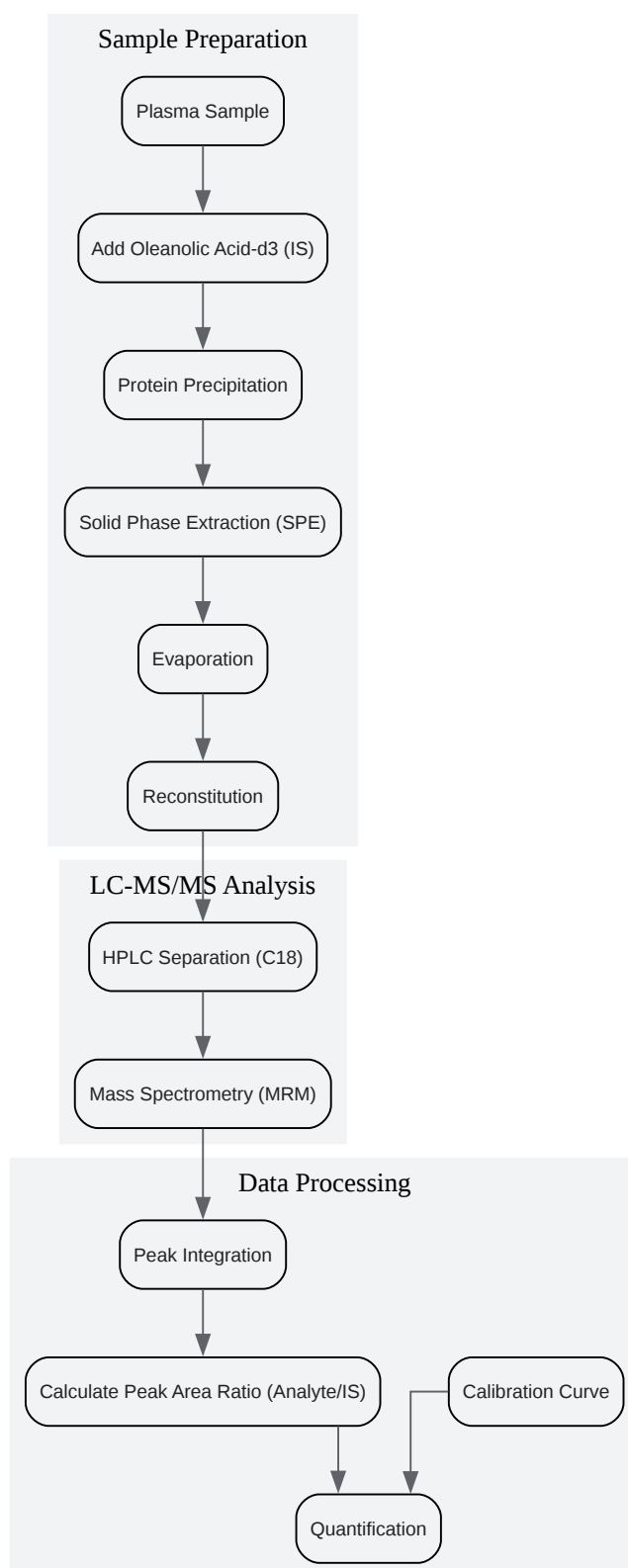
- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A linear gradient from 20% to 95% B over 5 minutes, followed by a 2-minute hold at 95% B, and a re-equilibration step.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Negative ion mode.
- MRM Transitions:
 - Oleanolic Acid: Precursor ion (m/z) 455.4 → Product ion (m/z) 407.4

- **Oleanolic Acid-d3**: Precursor ion (m/z) 458.4 → Product ion (m/z) 410.4

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of oleanolic acid to **Oleanolic Acid-d3** against the concentration of the oleanolic acid standards.
- Determine the concentration of oleanolic acid in the plasma samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow



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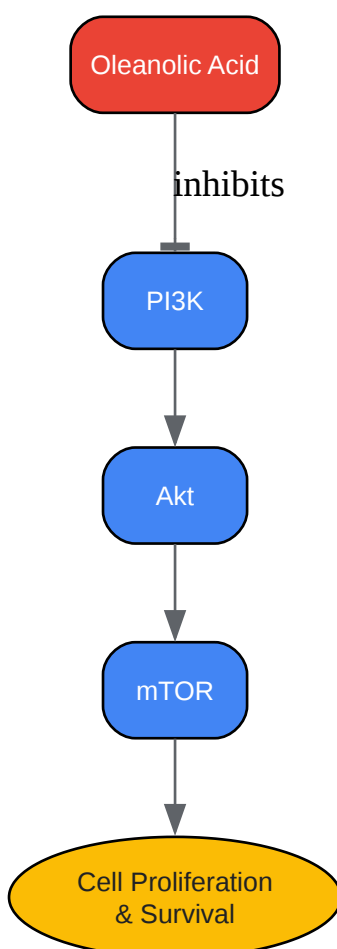
Workflow for the quantification of Oleanolic Acid using **Oleanolic Acid-d3** as an internal standard.

Signaling Pathways Modulated by Oleanolic Acid

Oleanolic acid, the parent compound of **Oleanolic Acid-d3**, is known to modulate several key signaling pathways involved in inflammation, oxidative stress, and cell survival. The deuterated form is an invaluable tool for studying the pharmacokinetics and pharmacodynamics of oleanolic acid in relation to these pathways.

PI3K/Akt/mTOR Signaling Pathway

Oleanolic acid has been shown to inhibit the PI3K/Akt/mTOR pathway, which is often dysregulated in cancer and other diseases.

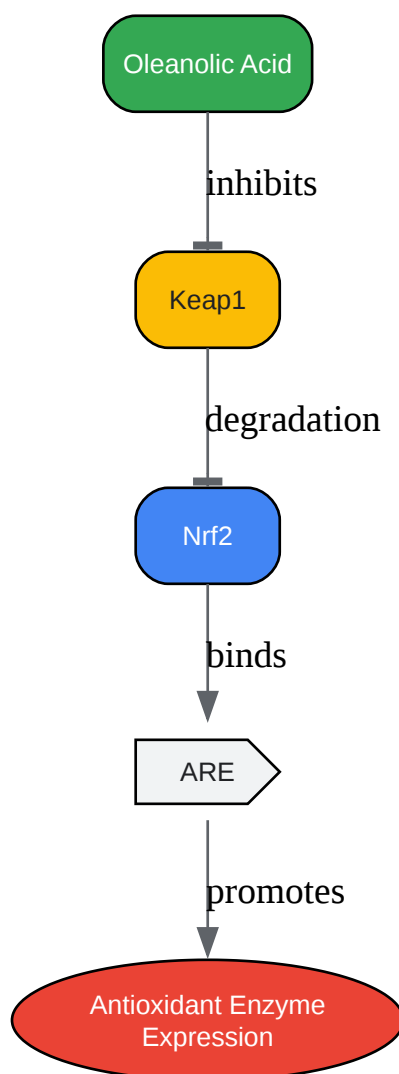


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Inhibition of the PI3K/Akt/mTOR pathway by Oleanolic Acid.

Nrf2 Antioxidant Response Pathway

Oleanolic acid can activate the Nrf2 pathway, a key regulator of the cellular antioxidant response.

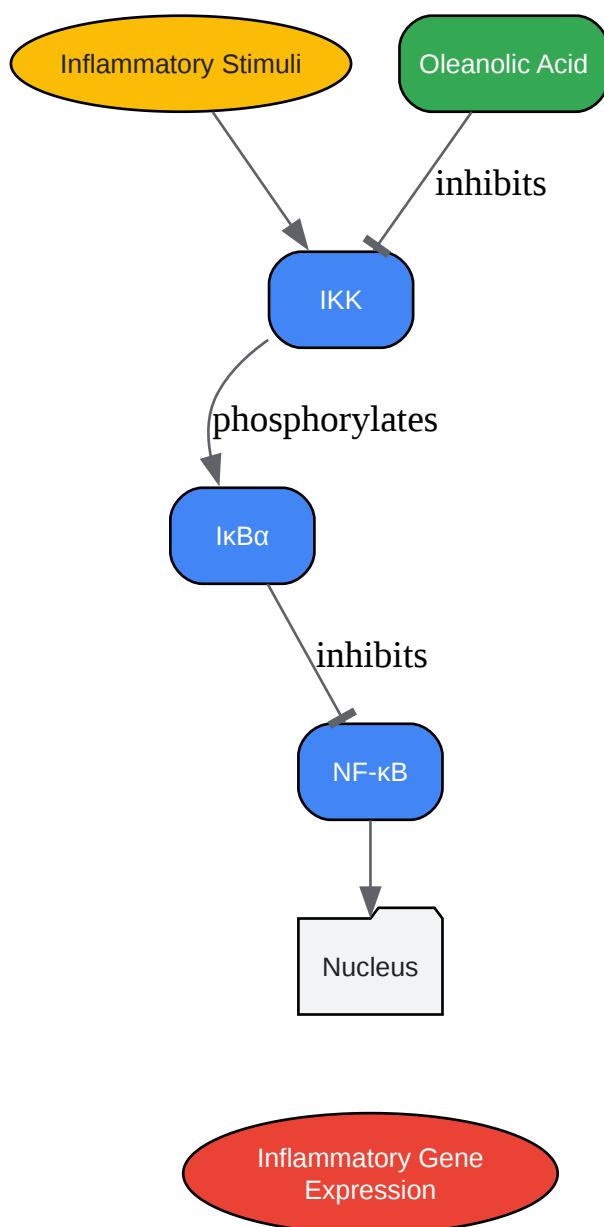


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Activation of the Nrf2 antioxidant response pathway by Oleanolic Acid.

NF-κB Inflammatory Pathway

Oleanolic acid can suppress the NF-κB signaling pathway, which plays a central role in inflammation.



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Inhibition of the NF-κB inflammatory pathway by Oleanolic Acid.

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